

# physicochemical properties of triethanolamine sulfate solutions

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## Compound of Interest

Compound Name: Triethanolamine sulfate

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An In-depth Technical Guide to the Physicochemical Properties of Triethanolamine Alkyl Sulfate Solutions

## Introduction

Triethanolamine alkyl sulfates, particularly Triethanolamine Lauryl Sulfate (TLS), are anionic surfactants of significant interest in the pharmaceutical, cosmetic, and personal care industries. [1][2] Unlike its sodium lauryl sulfate (SLS) counterpart, TLS is recognized for its milder properties and greater solubility, making it a preferred ingredient in formulations where irritation is a concern, such as in shampoos and dermatological preparations. [3][4]

This technical guide provides a comprehensive overview of the core physicochemical properties of **triethanolamine sulfate** solutions. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of these properties for formulation, product development, and research purposes. The guide summarizes key quantitative data, outlines experimental protocols for their determination, and presents logical workflows and concepts through diagrams.

The fundamental structure of TLS consists of a long hydrophobic alkyl chain and a hydrophilic sulfate group, neutralized by triethanolamine. [3] This amphiphilic nature allows it to reduce surface and interfacial tension, enabling its function as a detergent, foaming agent, and emulsifier. [1][4]

## Core Physicochemical Properties

The functional efficacy of **triethanolamine sulfate** solutions is dictated by a range of physicochemical parameters. These properties influence everything from cleansing and foaming capacity to emulsion stability and formulation texture.

## Physical Appearance and Solubility

Triethanolamine lauryl sulfate is typically supplied as a viscous, colorless to pale yellow liquid, sometimes in a paste-like form.<sup>[1][5]</sup> It has a faint, characteristic odor and is completely miscible with water at all temperatures, though it may form a gel at lower temperatures.<sup>[1]</sup>

## Quantitative Physicochemical Data

The following tables summarize the key quantitative properties of triethanolamine lauryl sulfate solutions gathered from various technical sources.

Table 1: General Physicochemical Properties

Property	Value	Conditions	Source(s)
Molecular Weight	<b>415.59 g/mol</b>	-	<sup>[5][6]</sup>
HLB Value	34	-	<sup>[1]</sup>
Appearance	Colorless to pale yellow viscous liquid or paste	Ambient	<sup>[1][5][6]</sup>
Odor	Faint, characteristic	Ambient	<sup>[1][5]</sup>

| Solubility | Soluble/Miscible in water | All temperatures |<sup>[1][5]</sup> |

Table 2: Density and pH

Property	Value	Conditions	Source(s)
Density	<b>1.04 g/cm<sup>3</sup></b>	<b>20°C, 40% aqueous solution</b>	<b>[1]</b>
	approx. 1 - 1.1 g/cm <sup>3</sup>	20°C	[5]
	>1.1 g/cm <sup>3</sup>	68°F (20°C) (est.)	
pH	7.0 - 8.0	10% aqueous solution	[1]
	5.0 - 7.0	28% active substance	[3]

| | 7.0 - 7.5 | Liquid form | |

Table 3: Surface and Interfacial Properties

Property	Value	Conditions	Source(s)
Surface Tension	<b>49 mN/m (dynes/cm)</b>	<b>25°C, 100 mg/L solution</b>	<b>[5]</b>
	32.4 mN/m (dynes/cm)	1% aqueous solution	[7]
Critical Micelle Concentration (CMC)	5.91 mmol/L	20°C	[5]

| | 5.50 mmol/L | 25°C |[5] |

Table 4: Thermal Properties

Property	Value	Conditions	Source(s)
Boiling Point	<b>591 °C</b>	<b>760 mmHg</b>	<b>[6]</b>
Melting Point	72 – 122.5 °C	-	[5]
Flash Point	> 93 °C	-	[5]
	> 100 °C	-	[6]

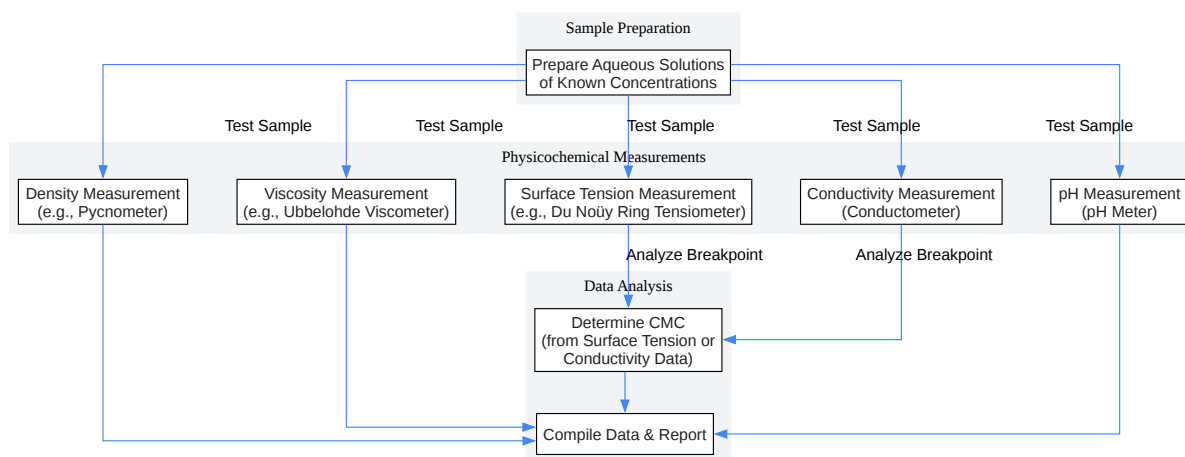
| Krafft Point |  $< -5\text{ }^{\circ}\text{C}$  | -  $[[5]$  |

## Experimental Protocols and Methodologies

Accurate characterization of the physicochemical properties of surfactants is crucial for quality control and formulation development.[8] The following section details common experimental methodologies for determining the key parameters listed above.

### General Experimental Workflow

The characterization of a **triethanolamine sulfate** solution follows a logical progression from sample preparation to a series of specific physical and chemical measurements.



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Caption: General workflow for the physicochemical characterization of surfactant solutions.

## Density Measurement

The density of **triethanolamine sulfate** solutions can be accurately determined using a capillary pycnometer.[9]

- Protocol:
  - Calibrate the pycnometer with deionized water of a known temperature and density.
  - Thoroughly clean and dry the pycnometer.
  - Fill the pycnometer with the **triethanolamine sulfate** solution.
  - Place the filled pycnometer in a constant temperature water bath until thermal equilibrium is reached (e.g., 20°C).
  - Adjust the liquid volume to the calibration mark.
  - Weigh the pycnometer with the solution.
  - Calculate the density using the mass of the solution and the calibrated volume of the pycnometer.

## Viscosity Measurement

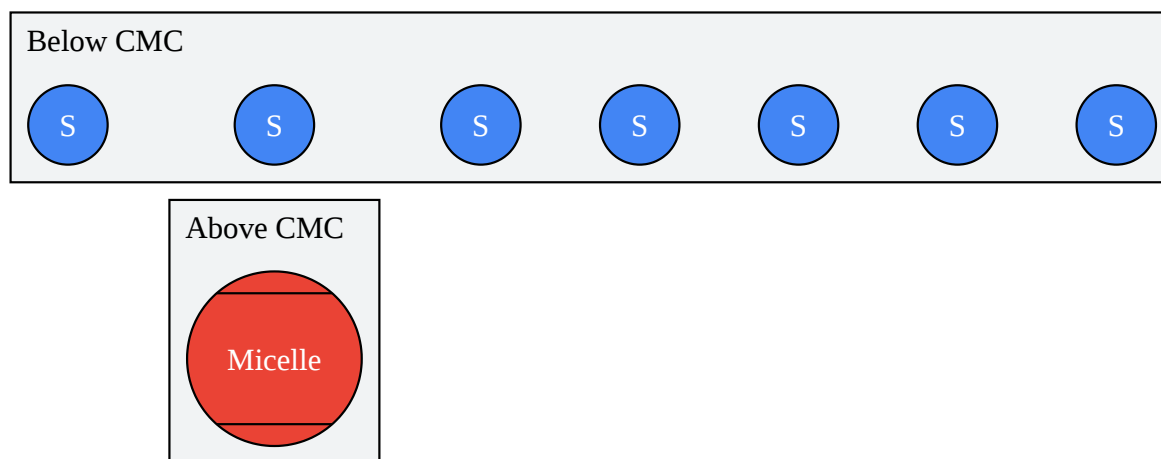
Viscosity is typically measured using capillary viscometers, such as the Ubbelohde type.[9]

- Protocol:
  - Select a viscometer of the appropriate size for the expected viscosity range.
  - Introduce a precise volume of the **triethanolamine sulfate** solution into the viscometer.
  - Submerge the viscometer in a constant temperature bath until the sample reaches the target temperature.

- Using suction, draw the liquid up through the capillary tube past the upper timing mark.
- Measure the time required for the liquid meniscus to fall between the upper and lower timing marks.
- Calculate the kinematic viscosity by multiplying the efflux time by the viscometer's calibration constant. Dynamic viscosity can be found by multiplying the kinematic viscosity by the solution's density.

## Surface Tension and Critical Micelle Concentration (CMC)

Surface tension is a key indicator of surfactant activity and is used to determine the Critical Micelle Concentration (CMC). The CMC is the concentration at which surfactant monomers begin to self-assemble into micelles. This transition is observable as a distinct breakpoint in the plot of surface tension versus the logarithm of surfactant concentration.<sup>[10]</sup>



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Caption: Surfactant monomers form micelles above the Critical Micelle Concentration (CMC).

- Protocol (Du Noüy Ring Tensiometer):

- Prepare a series of dilutions of the **triethanolamine sulfate** solution with varying concentrations.
- Calibrate the tensiometer with a liquid of known surface tension.
- Measure the surface tension of each dilution, ensuring the platinum-iridium ring is clean for each measurement.
- Plot the surface tension values (y-axis) against the logarithm of the surfactant concentration (x-axis).
- The CMC is identified as the concentration at which the surface tension plateaus. It is determined from the intersection of the two linear portions of the plot.

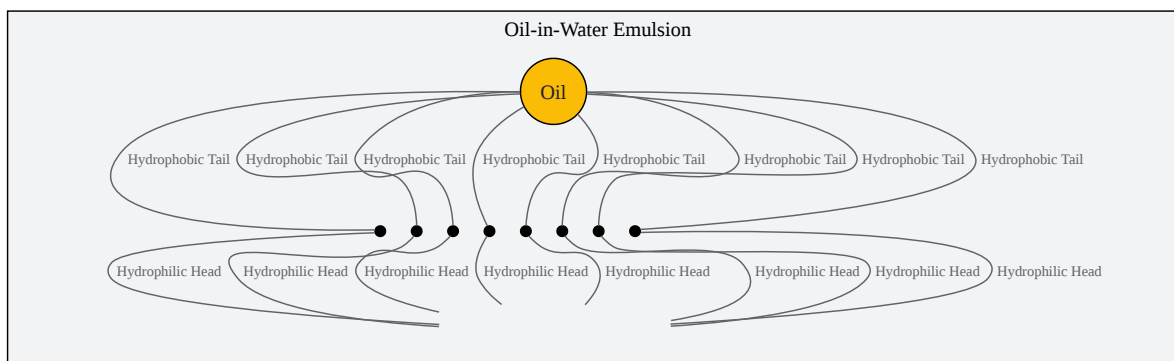
## Electrical Conductivity

Conductivity measurements can also be used to determine the CMC. The formation of charged micelles leads to a change in the slope of the conductivity versus concentration plot.

- Protocol:
  - Using the same series of dilutions prepared for surface tension measurements, measure the specific electrical conductivity of each solution using a calibrated conductometer.
  - Ensure the temperature is held constant throughout the measurements.
  - Plot the specific conductivity (y-axis) against the surfactant concentration (x-axis).
  - The plot will show two linear regions with different slopes. The point of intersection corresponds to the CMC.

## Mechanism of Action: Emulsification

In drug development, particularly for topical and parenteral formulations, creating stable emulsions is critical. Triethanolamine lauryl sulfate acts as an oil-in-water (O/W) emulsifier.<sup>[1]</sup> Its amphiphilic molecules orient themselves at the oil-water interface, reducing interfacial tension and preventing the coalescence of oil droplets.



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Caption: TLS molecules stabilizing an oil droplet in a water-based formulation.

## Conclusion

The physicochemical properties of **triethanolamine sulfate** solutions are integral to their function and application. Parameters such as density, viscosity, pH, and particularly surface tension and CMC, provide the fundamental data required for effective formulation design, performance optimization, and quality assurance in research and industrial settings. The methodologies outlined in this guide represent standard practices for the characterization of these versatile anionic surfactants.

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